

Application Note: Protocol for the Synthesis of 2-Hydroxy-5-phenylpentanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Introduction & Retrosynthetic Analysis

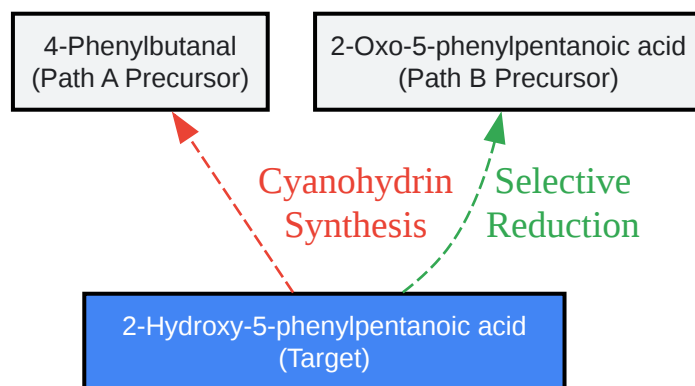
2-Hydroxy-5-phenylpentanoic acid (CAS: 104216-93-5) is an

-hydroxy carboxylic acid featuring a phenyl ring tethered by a three-carbon spacer.^{[1][2][3]} Its structural motif mimics the transition state of peptide bond hydrolysis, making it a valuable "warhead" or scaffold in drug design, particularly for zinc-metalloprotease inhibitors.

Retrosynthetic Strategy

The synthesis is approached through two primary disconnections:

- Path A (C1-C2 Bond Formation): Homologation of 4-phenylbutanal via cyanohydrin synthesis.^{[1][2]} This method builds the carboxylic acid functionality directly.^[2]
- Path B (Reductive Transformation): Functional group interconversion of 2-oxo-5-phenylpentanoic acid.^{[1][2]} This route is preferred when the keto-acid precursor is available or when asymmetric reduction (enzymatic or catalytic) is required to set the C2 stereocenter.^[2]



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Figure 1: Retrosynthetic analysis showing the two primary access routes to the target scaffold.

Method A: Cyanohydrin Synthesis (Robust Chemical Route)

This protocol utilizes the classic cyanohydrin synthesis followed by acid hydrolysis.[2] It is favored for its cost-effectiveness and the ready availability of 4-phenylbutanal.[1][2]

Reagents & Equipment[2][4][5][6]

- Starting Material: 4-Phenylbutanal (Commercial grade).[1][2]
- Reagents: Sodium Cyanide (NaCN) or Trimethylsilyl cyanide (TMSCN), Sodium Bisulfite (NaHSO₃), Hydrochloric Acid (HCl, conc.), Diethyl Ether (Et₂O).[2]
- Safety Critical: All steps involving cyanide must be performed in a well-ventilated fume hood with a cyanide antidote kit available.[1][2]

Step-by-Step Protocol

Step 1: Formation of the Cyanohydrin

- Preparation: In a round-bottom flask, dissolve 4-phenylbutanal (10.0 mmol) in a mixture of water (10 mL) and diethyl ether (10 mL).

- Addition: Cool the mixture to 0°C. Add a saturated solution of Sodium Bisulfite (NaHSO₃, 1.1 eq) dropwise with vigorous stirring. A white precipitate (bisulfite adduct) may form.^[2]
- Cyanide Treatment: Slowly add an aqueous solution of Sodium Cyanide (NaCN, 1.2 eq) to the mixture at 0°C.
 - Mechanistic Insight: The cyanide ion displaces the sulfonate group or attacks the regenerated aldehyde directly, shifting the equilibrium toward the stable cyanohydrin.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor consumption of the aldehyde by TLC (Hexane:EtOAc 4:1).^[2]
- Workup: Separate the organic layer.^[2] Wash the aqueous layer with ether (2 x 10 mL).^[2] Combine organics, wash with brine, dry over MgSO₄, and concentrate in vacuo to yield the crude cyanohydrin (2-hydroxy-5-phenylpentanenitrile).

Step 2: Hydrolysis to the Acid

- Hydrolysis: Dissolve the crude cyanohydrin in concentrated HCl (6 M, 10 mL).
- Reflux: Heat the mixture to reflux (approx. 100°C) for 4–6 hours.
 - Note: The nitrile first hydrolyzes to the amide and subsequently to the carboxylic acid.^[2] Vigorous heating ensures complete conversion.^[2]
- Isolation: Cool the reaction to room temperature. The product may precipitate as a solid or oil.^[2] Extract with Ethyl Acetate (3 x 15 mL).
- Purification: Extract the organic layer with saturated NaHCO₃ (3 x 10 mL) to move the acid into the aqueous phase (leaving non-acidic impurities in the organic layer).
- Precipitation: Acidify the combined aqueous extracts carefully with conc. HCl to pH 1.^[2] The **2-hydroxy-5-phenylpentanoic acid** will precipitate or separate as an oil.^{[1][2]} Extract back into Et

O, dry, and concentrate.

- Crystallization: Recrystallize from Et

O/Hexane if necessary.

Method B: Reduction of 2-Oxo-5-phenylpentanoic Acid (Enantioselective Route)

This method is ideal when stereochemical purity is required.^{[1][2]} The starting material, 2-oxo-5-phenylpentanoic acid, can be reduced using hydride reagents (racemic) or enzymes (enantioselective).^{[1][2]}

Reagents & Equipment^{[2][4][5][6]}

- Starting Material: 2-Oxo-5-phenylpentanoic acid (prepared via Grignard reaction of phenethylmagnesium bromide with diethyl oxalate, followed by hydrolysis).^{[1][2]}
- Reducing Agent: Sodium Borohydride (NaBH₄) for racemic; L-Lactate Dehydrogenase (LDH) or Hydroxyisocaproate Dehydrogenase (HycDH) for chiral.^{[1][2]}

Protocol: Sodium Borohydride Reduction (Racemic)^[2]

- Dissolution: Dissolve 2-oxo-5-phenylpentanoic acid (5.0 mmol) in 1 M NaOH (10 mL) to form the sodium salt.
- Reduction: Cool to 0°C. Add NaBH₄ (2.5 mmol, 0.5 eq) portion-wise over 10 minutes.
 - Why: Using the salt prevents the evolution of diborane gas and ensures solubility.^[2]
- Stirring: Stir at 0°C for 1 hour, then allow to warm to room temperature for 1 hour.
- Quench: Carefully acidify with 2 M HCl to pH 1.
- Extraction: Extract with Ethyl Acetate (3 x 15 mL). Dry over Na

SO

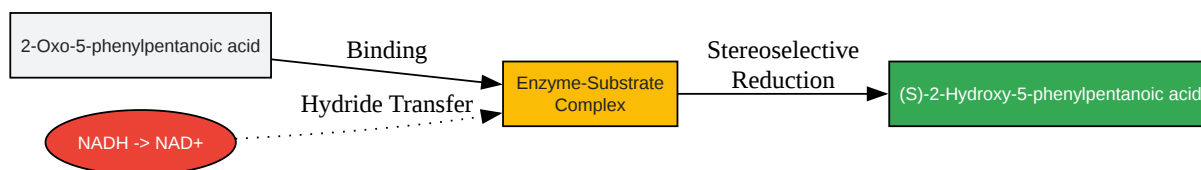
and concentrate.

- Yield: Expect quantitative conversion to the racemic hydroxy acid.

Protocol: Enzymatic Reduction (Enantioselective)

For the synthesis of the (S)-enantiomer:

- Buffer Prep: Prepare 50 mL of Phosphate Buffer (100 mM, pH 7.4) containing NADH (0.2 mM) and Ammonium Formate (100 mM).[2]
- Enzyme Mix: Add L-Lactate Dehydrogenase (LDH, 100 units) and Formate Dehydrogenase (FDH, 50 units) for cofactor regeneration.
- Substrate: Add 2-oxo-5-phenylpentanoic acid (1.0 mmol).
- Incubation: Shake at 30°C for 24 hours.
- Workup: Acidify to pH 2, extract with EtOAc, and concentrate. This yields the (S)-2-hydroxy acid with high enantiomeric excess (>98% ee).[1][2]



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Figure 2: Workflow for the enzymatic reduction of the alpha-keto acid precursor.

Analytical Characterization & QC

Upon isolation, the product should be characterized to ensure identity and purity.

Parameter	Expected Data	Notes
Physical State	White solid	May appear as viscous oil if impure.[1][2]
Melting Point	57–60 °C	Refers to parent acid; hydroxy derivative similar.[2]
H NMR	7.31–7.10 (m, 5H, Ar-H)	
	4.19 (dd, 1H, -CH)	Solvent: CD
		OD or CDCl
	2.75–2.59 (m, 2H, Ph-CH)	·
		-proton shift is diagnostic.[2]
MS (ESI)	1.85–1.65 (m, 4H, Chain)	
	[M-H]	Negative mode ionization
	= 193.2	preferred for carboxylic acids. [1][2]

Quality Control Check:

- TLC: SiO

plates, 5% MeOH in DCM with 1% Acetic Acid. Stain with Bromocresol Green (acids turn yellow) or KMnO

[2]

- HPLC: C18 Column, Water/Acetonitrile gradient (0.1% TFA). Detect at 210 nm and 254 nm.
[2]

Troubleshooting & Optimization

- Low Yield in Hydrolysis (Method A): If the amide intermediate persists (visible on TLC), increase the concentration of HCl to 12 M or extend reflux time. Alternatively, use basic hydrolysis (NaOH/H

O

) followed by acidification.[2]

- Racemization: In Method B, ensure the pH during workup does not exceed 10 for extended periods, although

-hydroxy acids are generally configurationally stable compared to amino acids.[2]

- Purification: If the product is an oil, convert it to the dicyclohexylamine (DCHA) salt.[2] The salt is often crystalline and can be recrystallized to high purity, then re-acidified to yield the pure free acid.

References

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